

Personal protective equipment for handling (5-Methyl-3-isoxazolyl)methylamine

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Compound of Interest

Compound Name:	(5-Methyl-3-isoxazolyl)methylamine
Cat. No.:	B136182

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Essential Safety and Handling Guide for (5-Methyl-3-isoxazolyl)methylamine

This guide provides critical safety and logistical information for the handling and disposal of **(5-Methyl-3-isoxazolyl)methylamine**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety.

(5-Methyl-3-isoxazolyl)methylamine is a corrosive chemical that can cause severe skin burns and eye damage.^[1] It is harmful if swallowed or inhaled, causing burns to the gastrointestinal and respiratory tracts.^[2] Therefore, strict adherence to the following personal protective equipment (PPE) and handling protocols is mandatory.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **(5-Methyl-3-isoxazolyl)methylamine**. The following table summarizes the required PPE based on safety data sheets.

Body Part	Personal Protective Equipment	Standard/Specification
Eyes/Face	Chemical safety goggles or a face shield. [1] [3]	OSHA 29 CFR 1910.133 or European Standard EN166. [4]
Skin	Appropriate protective gloves and clothing to prevent skin exposure. [2] [4]	Long-sleeved clothing. [5]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation occurs. [2] [4]	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149. [2]

Handling and Storage

Proper handling and storage are crucial to minimize exposure risk.

Aspect	Procedure
Ventilation	Use only in a chemical fume hood. [2] Ensure adequate ventilation to keep airborne concentrations low. [2]
Handling	Do not breathe dust, vapor, mist, or gas. [2] Do not get in eyes, on skin, or on clothing. [2]
Storage	Store in a cool, dry place in a tightly closed container. [2] Store in a corrosives area. [2] Keep away from heat and sources of ignition. [4]
Incompatible Materials	Strong oxidizing agents. [4]

Emergency Procedures

Immediate action is required in case of exposure.

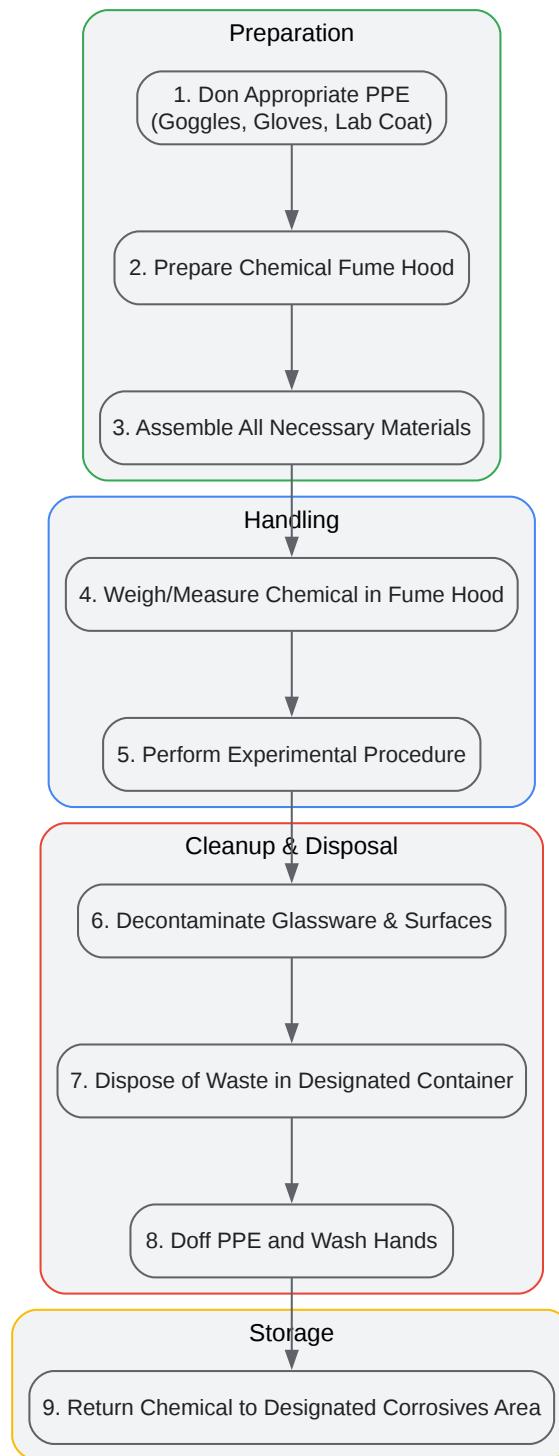
Exposure Route	First Aid Measures
Eyes	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get immediate medical attention.[2]
Skin	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Get immediate medical attention.[2][4]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get immediate medical attention.[2]

Spill and Disposal Plan

Situation	Action
Spill	Absorb spill with inert material (e.g., vermiculite, sand, or earth), then place in a suitable, closed container for disposal.[2][4]
Disposal	Dispose of contents/container to an approved waste disposal plant.[4] Do not empty into drains.[4] Consult local, regional, and national hazardous waste regulations.[4]

Procedural Workflow for Handling (5-Methyl-3-isoxazolyl)methylamine

The following diagram outlines the standard operating procedure for safely handling **(5-Methyl-3-isoxazolyl)methylamine** in a laboratory setting.

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Caption: Workflow for handling **(5-Methyl-3-isoxazolyl)methylamine**.

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